4-Formyl-2-methoxyphenyl Benzenesulfonate Synthesis Route: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*4-Formyl-2-methoxyphenyl benzenesulfonate*
CAS No.:	*384861-82-9*
Cat. No.:	*B2953107*

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Executive Summary

In advanced organic synthesis and drug development, the selective protection of functional groups is paramount to achieving high-yield, regioselective transformations. **4-Formyl-2-methoxyphenyl benzenesulfonate** (CAS: 384861-82-9) [4], commonly referred to as vanillin benzenesulfonate, is a critical protected intermediate derived from vanillin (4-hydroxy-3-methoxybenzaldehyde) [1].

By masking the reactive phenolic hydroxyl group with a robust benzenesulfonyl moiety, chemists can subject the aromatic core to harsh electrophilic conditions—such as nitration or halogenation—without risking oxidative degradation or unwanted side reactions at the phenol site [2], [3]. This whitepaper details the mechanistic rationale, quantitative parameters, and a self-validating experimental protocol for synthesizing this essential intermediate.

Mechanistic Rationale & Reaction Design

The synthesis of **4-formyl-2-methoxyphenyl benzenesulfonate** relies on a nucleophilic acyl substitution (sulfonylation) reaction.

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Why Benzenesulfonyl Protection?

The benzenesulfonyl group is selected over standard acetyl or silyl protecting groups due to its exceptional stability under highly acidic conditions. This stability is an absolute requirement when downstream workflows involve reagents like fuming nitric acid [3]. Furthermore, the strongly electron-withdrawing nature of the sulfonate ester deactivates the oxygen atom, modulating the electronic density of the aromatic ring and directing subsequent electrophilic aromatic substitutions with high regioselectivity.

Biphasic Schotten-Baumann Conditions

While sulfonylation can be performed in anhydrous organic solvents (e.g., dichloromethane) using amine bases like triethylamine, the aqueous Schotten-Baumann protocol is preferred for scalability, cost-efficiency, and ease of purification.

- Causality of Base Selection: Sodium hydroxide (NaOH) is used to deprotonate vanillin (pKa ~7.4), generating a highly nucleophilic, water-soluble sodium phenoxide.
- Causality of Temperature Control: The reaction must be strictly maintained between 0–10 °C. Benzenesulfonyl chloride is an active electrophile that is susceptible to competitive hydrolysis by hydroxide ions. Elevated temperatures exponentially increase the rate of this side reaction, converting the reagent into inert benzenesulfonic acid and prematurely consuming the alkaline base.

Quantitative Data & Analytical Characterization

The following table summarizes the expected quantitative parameters and analytical benchmarks for the synthesized intermediate.

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Parameter	Specification / Value
Chemical Name	4-Formyl-2-methoxyphenyl benzenesulfonate
CAS Registry Number	384861-82-9 [4]
Molecular Formula	$C_{14}H_{12}O_5S$
Molecular Weight	292.31 g/mol
Appearance	White to off-white crystalline solid
Melting Point	119–120 °C (recrystallized from acetic acid) [2]
Typical Yield	85% – 90% (via Schotten-Baumann protocol)
Solubility	Insoluble in water; soluble in DCM, EtOAc, and hot EtOH

Experimental Protocol: Step-by-Step Sulfonylation

This methodology is designed as a self-validating system. The physical state and pH of the reaction mixture serve as real-time indicators of reaction progress and integrity.

Reagents Required:

- Vanillin (1.0 equiv)
- Sodium Hydroxide (NaOH) (1.2 equiv)
- Benzenesulfonyl Chloride ($PhSO_2Cl$) (1.1 equiv)
- Deionized Water (Solvent)

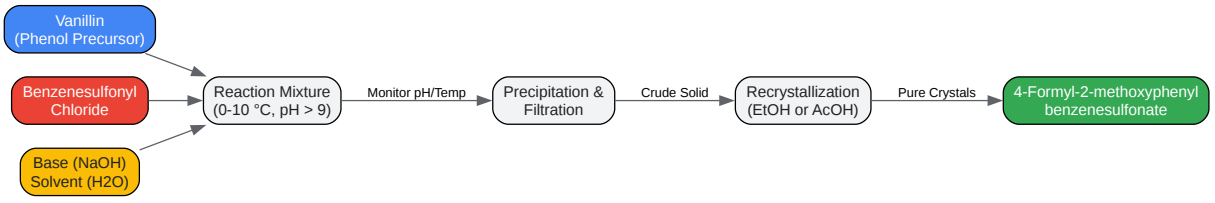
Step-by-Step Workflow:

- Phenoxide Formation: Dissolve NaOH (1.2 equiv) in deionized water to create a 10% w/v alkaline solution. Slowly add vanillin (1.0 equiv) under continuous mechanical stirring.
  - Validation: The solid vanillin will dissolve completely, yielding a clear, yellowish solution of sodium phenoxide.

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- Thermal Regulation: Transfer the reaction vessel to an ice-water bath. Allow the internal temperature to equilibrate to 0–5 °C.
- Electrophile Addition: Using an addition funnel, introduce benzenesulfonyl chloride (1.1 equiv) dropwise over 30–45 minutes. Maintain vigorous stirring to ensure maximum surface area contact in the biphasic mixture.
- Reaction Monitoring (Self-Validating Step):
  - Visual Cue: As the reaction proceeds, the water-soluble phenoxide is converted into the highly hydrophobic sulfonate ester. The clear solution will rapidly transition into a thick, white suspension.
  - pH Cue: Monitor the pH continuously. It must remain alkaline (pH > 9). A sudden drop in pH indicates that the temperature is too high, causing the benzenesulfonyl chloride to hydrolyze into benzenesulfonic acid and HCl. If this occurs, add supplemental NaOH to rescue the reaction.
- Workup & Isolation: After 2 hours of stirring at <10 °C, filter the dense white precipitate under vacuum. Wash the filter cake thoroughly with ice-cold deionized water to remove residual unreacted phenoxide and sodium chloride byproducts.
- Purification: Recrystallize the crude solid from glacial acetic acid or hot ethanol. Dry under a vacuum to yield pure **4-formyl-2-methoxyphenyl benzenesulfonate**.

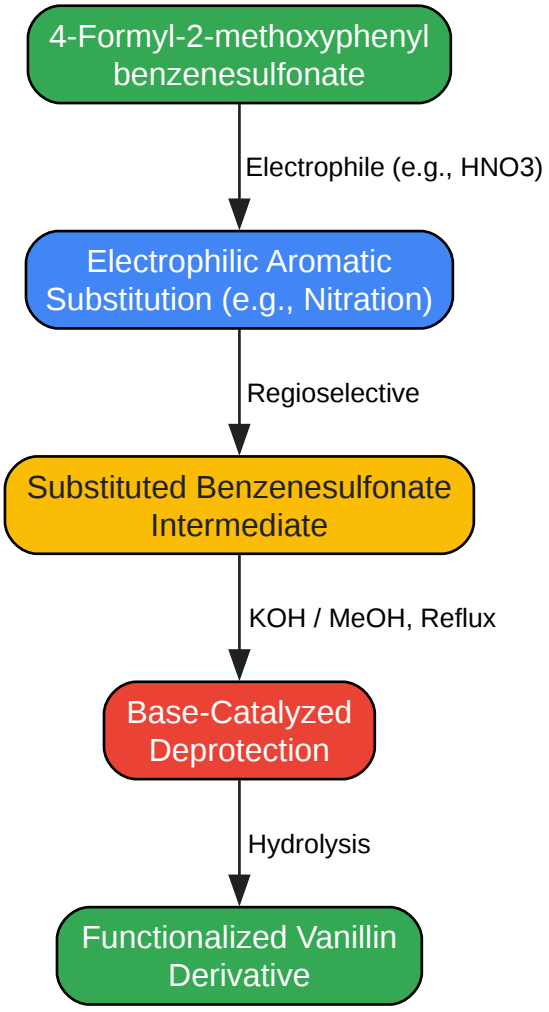
Visualizations



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Caption: Workflow for the synthesis of **4-formyl-2-methoxyphenyl benzenesulfonate**.



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Caption: Downstream synthetic utility of the benzenesulfonate protecting group.

References

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